

# Application Notes and Protocols for UM4118 in DMSO

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## Compound of Interest

Compound Name: UM4118

Cat. No.: B1253306

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and preparation of **UM4118** in Dimethyl Sulfoxide (DMSO) for use in research settings. Adherence to these guidelines will help ensure the consistency and reproducibility of experimental results.

## Introduction

**UM4118** is a copper ionophore that facilitates the transport of copper ions across cellular membranes.<sup>[1]</sup> This activity leads to an accumulation of intracellular copper, which in turn induces a novel form of regulated cell death known as cuproptosis.<sup>[1]</sup> The mechanism of cuproptosis involves the copper-dependent aggregation of lipoylated proteins within the mitochondrial matrix, leading to proteotoxic stress and ultimately, cell death. Given its mechanism of action, **UM4118** is a valuable tool for studying cuproptosis and for potential therapeutic applications in diseases such as acute myeloid leukemia (AML).<sup>[1]</sup>

## Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **UM4118** is provided in the table below. While specific quantitative solubility data in DMSO is not readily available in public literature, it is known to be soluble in DMSO. For practical laboratory use, a stock solution of 10 mM in DMSO is commonly prepared and has been found to be effective for in vitro studies.

Property	Value
Chemical Name	N-(quinolin-8-yl)picolinamide
Molecular Formula	C <sub>15</sub> H <sub>11</sub> N <sub>3</sub> O
Molecular Weight	249.27 g/mol
CAS Number	324530-92-9
Appearance	Crystalline solid
Solubility in DMSO	Soluble (quantitative data pending)
Recommended Solvent	DMSO (Dimethyl Sulfoxide)

## Experimental Protocols

### Preparation of a 10 mM UM4118 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **UM4118** in anhydrous DMSO.

Materials:

- **UM4118** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile pipette tips

Procedure:

- **Weighing UM4118:** Carefully weigh out 2.49 mg of **UM4118** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.

- Adding DMSO: Add 1 mL of anhydrous DMSO to the tube containing the **UM4118** powder.
- Dissolution: Tightly cap the tube and vortex the solution for 1-2 minutes until the **UM4118** is completely dissolved. Gentle warming in a 37°C water bath for 5-10 minutes can aid in dissolution if necessary.
- Storage: Store the 10 mM **UM4118** stock solution at -20°C or -80°C for long-term storage. A datasheet suggests stability for 2 weeks at 4°C and 6 months at -80°C in DMSO.[1]

## Preparation of Working Solutions

For cell-based assays, it is crucial to dilute the stock solution to the desired final concentration in the appropriate cell culture medium. The final concentration of DMSO in the cell culture should be kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.

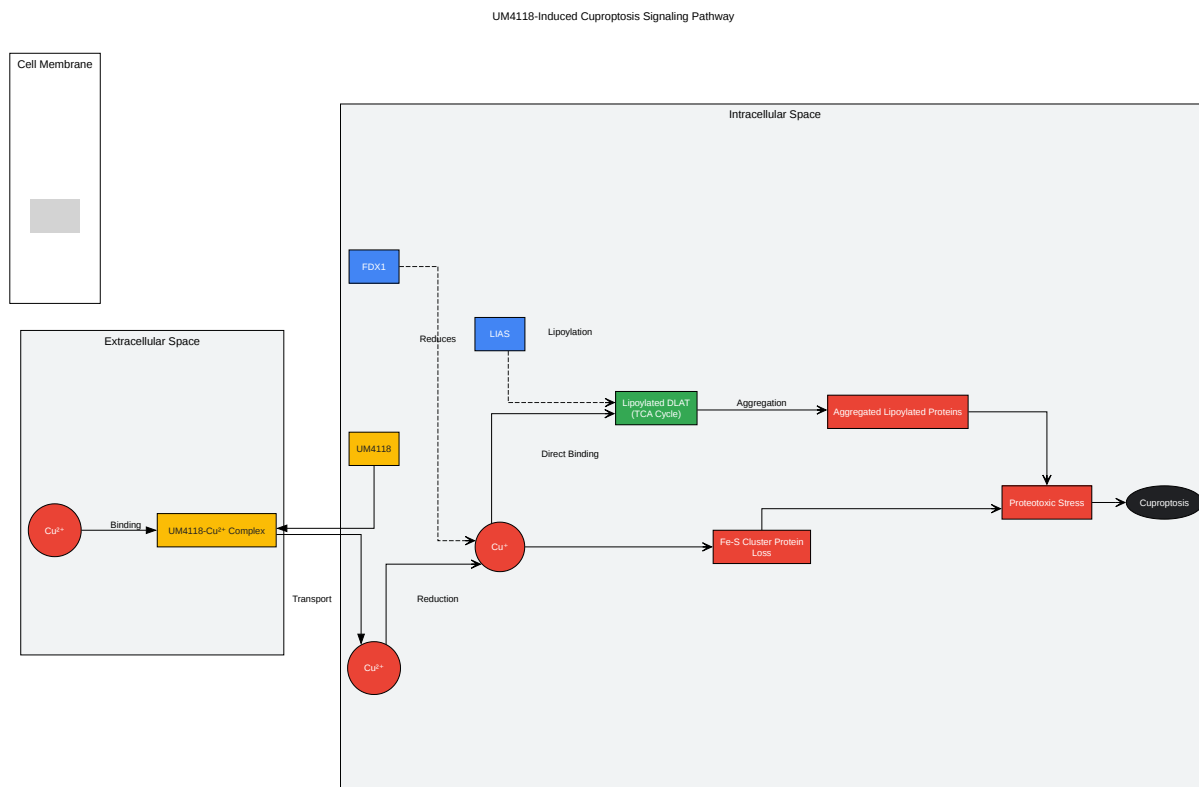
Procedure:

- Thaw Stock Solution: Thaw the 10 mM **UM4118** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
- Vehicle Control: Prepare a vehicle control with the same final concentration of DMSO as used in the experimental conditions.

## Signaling Pathway and Experimental Workflow

### UM4118-Induced Cuproptosis Signaling Pathway

The following diagram illustrates the mechanism of **UM4118**-induced cuproptosis. **UM4118** acts as a copper ionophore, transporting extracellular copper into the cell. The increased intracellular copper, after reduction to Cu(I), directly binds to lipoylated proteins of the tricarboxylic acid (TCA) cycle, such as dihydrolipoamide S-acetyltransferase (DLAT). This binding leads to the aggregation of these proteins and the loss of iron-sulfur cluster proteins, resulting in proteotoxic stress and ultimately, cell death.

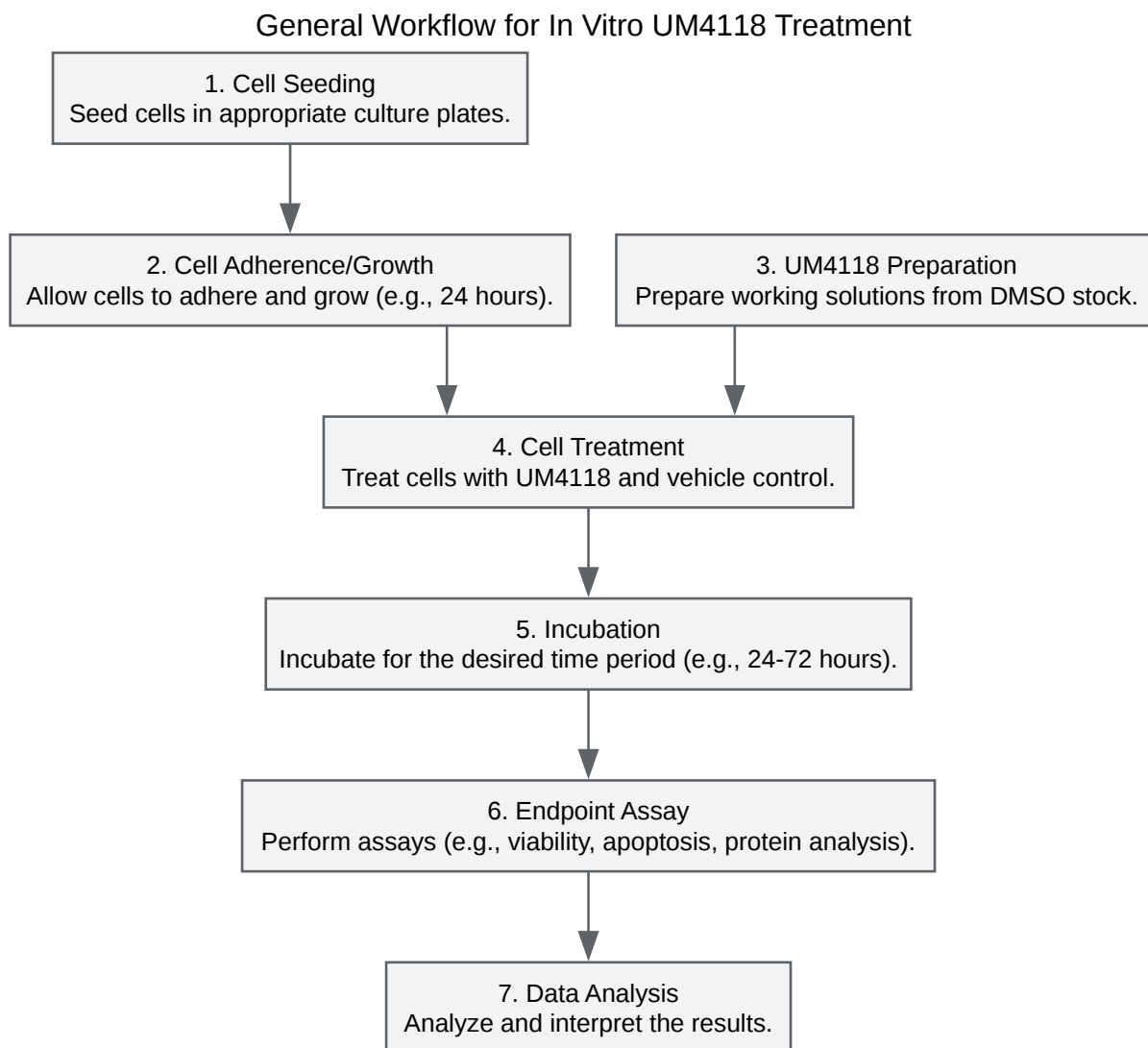


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Caption: **UM4118** facilitates copper entry, leading to cuproptosis.

## Experimental Workflow for In Vitro **UM4118** Treatment

The following diagram outlines a general workflow for treating cells with **UM4118** and assessing its effects.



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Caption: Workflow for **UM4118** in vitro cell-based assays.

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## References

- 1. UM4118 Datasheet DC Chemicals [dcchemicals.com]

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